

A Comparative Analysis of FMRFamide and Neuropeptide Y (NPY) Signaling Pathways

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Compound of Interest

Compound Name: *Fmrfamide*

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This guide provides a detailed comparative analysis of the signaling pathways of **FMRFamide** and Neuropeptide Y (NPY). **FMRFamide**, and its related peptides (FaRPs), represent a major family of neuropeptides in invertebrates, playing crucial roles in a wide array of physiological processes. Neuropeptide Y, a highly conserved 36-amino acid peptide in vertebrates, is a key regulator of energy homeostasis, stress response, and cardiovascular function. Understanding the similarities and differences in their signaling mechanisms is crucial for translational research and the development of novel therapeutics.

I. Comparative Overview of FMRFamide and NPY Signaling

FMRFamide and NPY, while predominantly found in different phyla, exhibit remarkable parallels in their roles as neuromodulators. Both neuropeptides mediate their effects primarily through G-protein coupled receptors (GPCRs), initiating intracellular signaling cascades that modulate cellular activity.

Feature	FMRFamide Signaling	Neuropeptide Y (NPY) Signaling
Primary Domain	Invertebrates	Vertebrates
Peptide Family	FMRFamide-related peptides (FaRPs)	Neuropeptide Y family (NPY, PYY, PP)
Receptor Type	Primarily G-protein coupled receptors (GPCRs); also FMRFamide-gated sodium channels (FaNaCs) in some species.[1]	G-protein coupled receptors (Y-receptors: Y1, Y2, Y4, Y5). [2]
Primary G-protein Coupling	Gq/11 (leading to PLC activation and Ca ²⁺ mobilization) and Gi/o (leading to inhibition of adenylyl cyclase).[3]	Predominantly Gi/o (leading to inhibition of adenylyl cyclase and modulation of ion channels).[4]
Key Second Messengers	Inositol trisphosphate (IP3), Diacylglycerol (DAG), cyclic AMP (cAMP), intracellular Ca ²⁺ .	cyclic AMP (cAMP), intracellular Ca ²⁺ .
Core Functions	Modulation of muscle contraction (cardiac, visceral, and somatic), regulation of feeding behavior, reproduction, and sensory processing.[5]	Regulation of food intake (orexigenic), anxiety and stress responses, cardiovascular homeostasis, and energy balance.[1]

II. Quantitative Analysis of Receptor Binding and Functional Potency

Direct quantitative comparison of **FMRFamide** and NPY receptor interactions is challenging due to the vast diversity of **FMRFamide** receptors across numerous invertebrate species and the focus of NPY research on a more limited set of mammalian receptors. However, available data provide insights into their respective binding affinities and functional potencies.

Table 2.1: Neuropeptide Y Receptor Binding Affinities (Ki) and Functional Potency (EC50)

Receptor Subtype	Endogenous Ligand	Ki (nM)	EC50 (nM) (Assay Type)	Reference
Human Y1	NPY	0.1 - 1.0	0.5 - 5.0 (cAMP inhibition)	[6]
PYY	0.1 - 1.0	0.5 - 5.0 (cAMP inhibition)	[6]	
Human Y2	NPY	0.1 - 1.0	1.0 - 10.0 (cAMP inhibition)	[7]
PYY	0.1 - 1.0	1.0 - 10.0 (cAMP inhibition)	[7]	
Human Y4	Pancreatic Polypeptide (PP)	0.01 - 0.1	0.1 - 1.0 (cAMP inhibition)	[8]
NPY	1.0 - 10.0	10.0 - 100.0 (cAMP inhibition)	[8]	
Human Y5	NPY	0.1 - 1.0	1.0 - 10.0 (cAMP inhibition)	[6]
PYY	0.1 - 1.0	1.0 - 10.0 (cAMP inhibition)	[6]	

Table 2.2: **FMRFamide** Receptor Functional Potency (EC50)

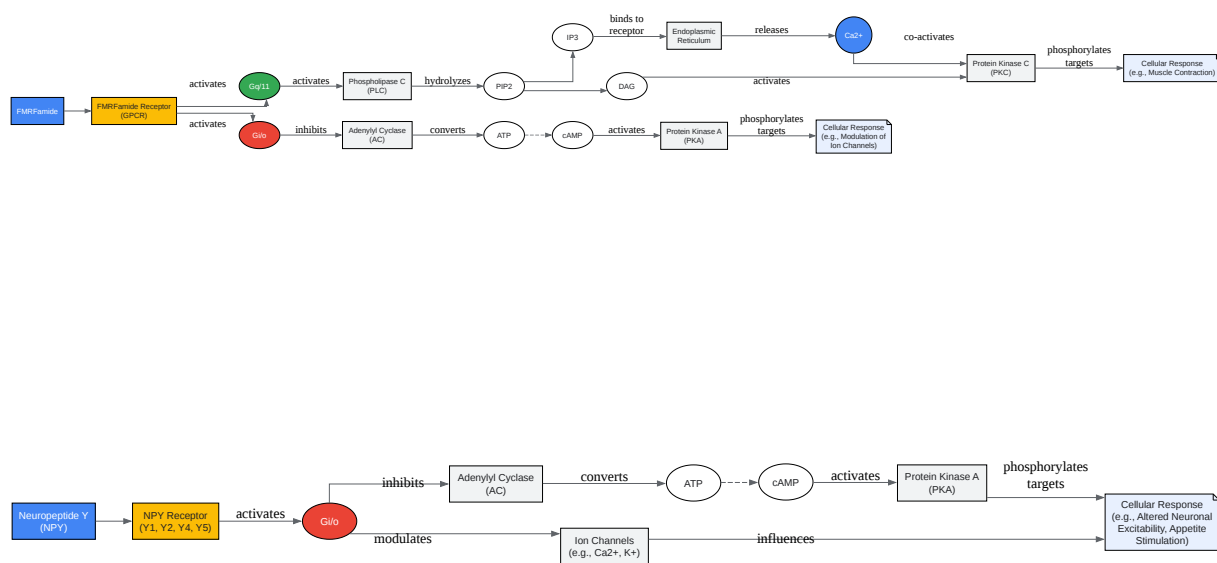
Species and Receptor/Tissue	FMRFamide-related Peptide	EC50 (μM) (Assay Type)	Reference
Aplysia californica FaNaC	FMRFamide	3.4 (Electrophysiology)	[1]
Helix aspersa heart	FMRFamide	~0.01 (Muscle Contraction)	[9]
Lymnaea stagnalis pedal ganglia neurons	FMRFamide	~0.1 (Electrophysiology)	

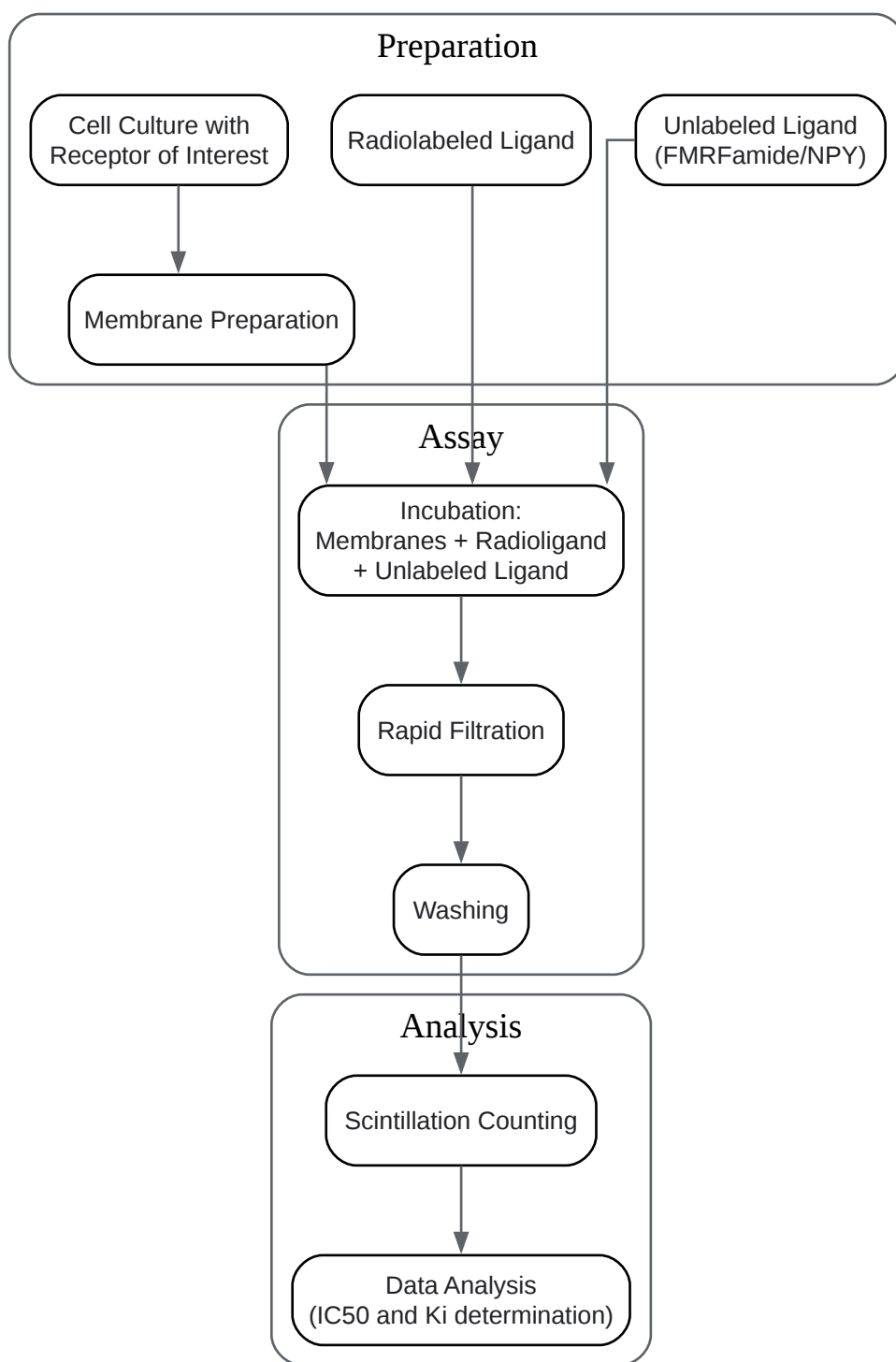
Note: The EC50 values for **FMRFamide** are highly dependent on the specific peptide, species, and tissue being studied, leading to a wide range of reported values.

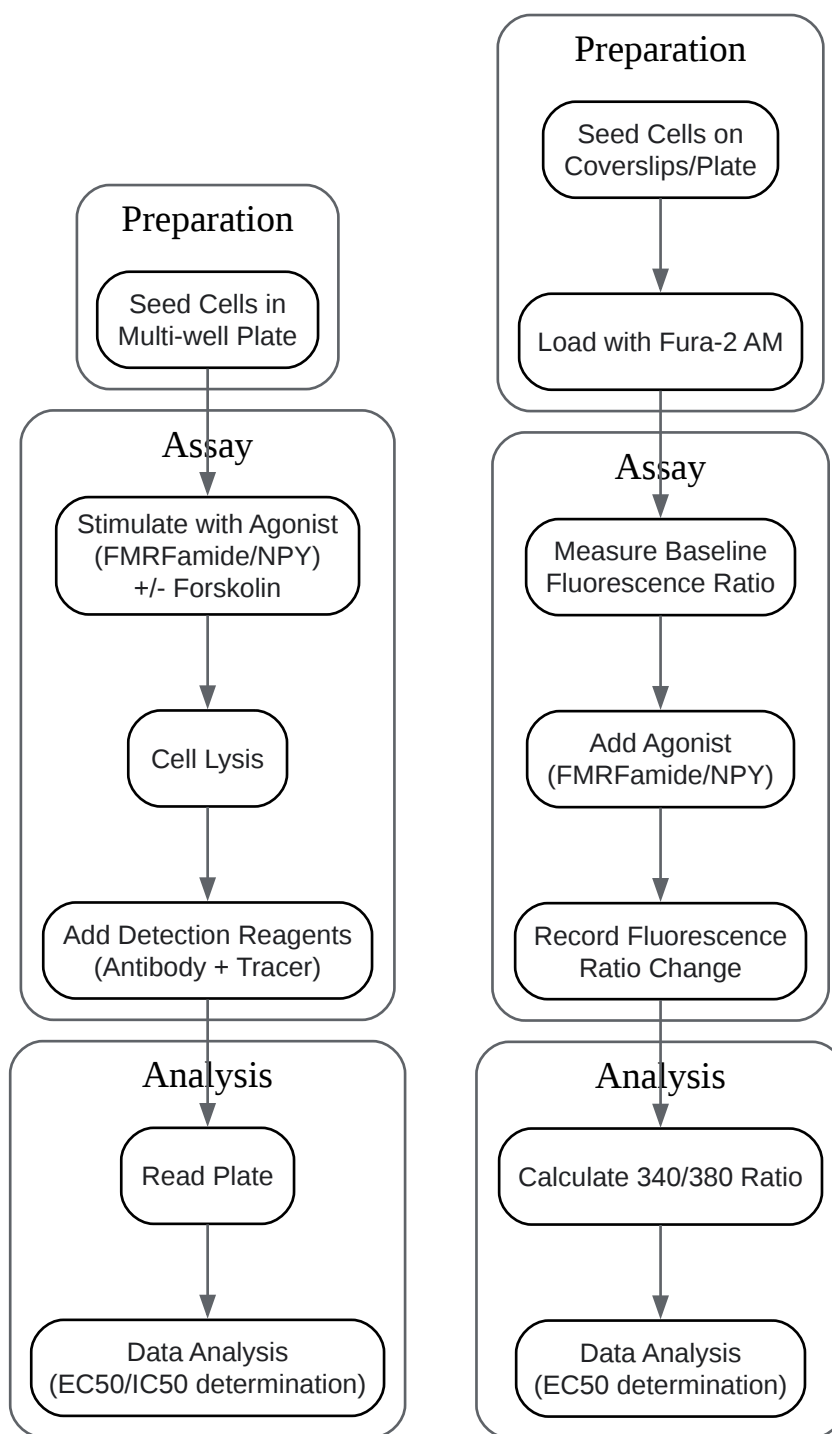
III. Signaling Pathways

FMRFamide Signaling Pathway

FMRFamide peptides can activate distinct signaling cascades depending on the receptor subtype and the G-protein to which it couples.







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